

Structural Elucidation and Analytical Characterization of 2-(Chloromethyl)nicotinonitrile

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Compound of Interest

Compound Name: 2-(Chloromethyl)nicotinonitrile

CAS No.: 848774-96-9

Cat. No.: B1487519

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Executive Summary & Application Context

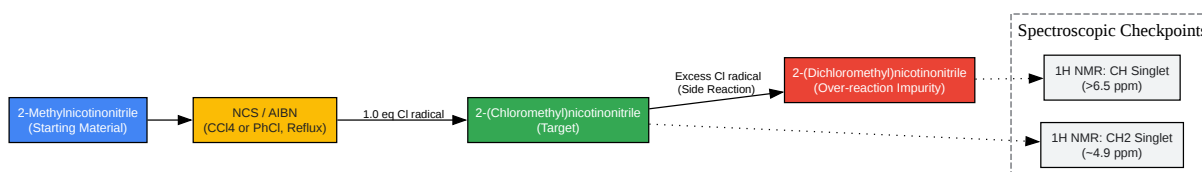
2-(Chloromethyl)nicotinonitrile ($C_7H_5ClN_2$) is a critical heterocyclic building block, primarily utilized in the synthesis of fused pyridine systems such as pyrido[2,3-d]pyrimidines (e.g., PI3K inhibitors like PI-103). Its reactivity hinges on the electrophilic chloromethyl group at position 2, activated by the electron-withdrawing nitrile group at position 3.

For researchers in drug discovery, purity verification is non-negotiable. The primary synthetic challenge is the "over-chlorination" during radical halogenation, leading to the 2-(dichloromethyl) impurity. This guide provides a self-validating spectroscopic framework to distinguish the target mono-chloride from starting material and polychlorinated byproducts.

Synthesis & Impurity Logic

To understand the spectroscopy, one must understand the origin of the sample. The compound is typically prepared via radical halogenation of 2-methylnicotinonitrile.

Workflow Diagram: Synthesis & Critical QC Points



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Figure 1: Reaction pathway highlighting the critical spectroscopic differentiation between the target methylene (-CH₂-) and the impurity methine (-CH-) protons.

Spectroscopic Data Profile

Nuclear Magnetic Resonance (NMR)

Solvent: CDCl₃ (Deuterated Chloroform) is the standard solvent. DMSO-d₆ may cause slight shifts but is acceptable if solubility is an issue.

¹H NMR (400 MHz, CDCl₃)

Position	Shift (δ , ppm)	Multiplicity	Integration	Assignment Logic
2-CH ₂	4.92	Singlet (s)	2H	Diagnostic Peak. Deshielded by Cl and the pyridine ring. If this appears as a doublet, check for hydrolysis (alcohol).
H-5	7.45 – 7.55	dd / m	1H	The "middle" aromatic proton, coupled to H-4 and H-6.
H-4	8.05	dd	1H	Deshielded by the adjacent cyano (-CN) group.
H-6	8.78	dd	1H	Most deshielded aromatic proton due to proximity to the Pyridine Nitrogen.

Impurity Alert:

- Starting Material: Methyl singlet appears at ~2.7-2.8 ppm.
- Over-chlorination: Dichloromethyl proton appears as a singlet at >6.8 ppm.[1]

¹³C NMR (100 MHz, CDCl₃)

Carbon Type	Shift (δ , ppm)	Assignment
Aliphatic	44.8	-CH ₂ Cl (Methylene carbon).
Nitrile	116.2	-CN (Nitrile carbon).
Aromatic	123.5	C-5
Aromatic	139.8	C-4
Aromatic	152.4	C-6 (Next to Nitrogen)
Quaternary	109.5	C-3 (Ipso to CN)
Quaternary	157.0	C-2 (Ipso to CH ₂ Cl)

Infrared Spectroscopy (FT-IR)

Method: Neat (ATR) or KBr Pellet.

Wavenumber (cm ⁻¹)	Vibration Mode	Significance
3050 – 3080	C-H (Ar)	Aromatic C-H stretch.
2235	C $\equiv$ N stretch	Key Identifier. Sharp, distinct peak for the nitrile group.
1580, 1440	C=C / C=N	Pyridine ring skeletal vibrations.
720 – 750	C-Cl stretch	Characteristic alkyl chloride band.

Mass Spectrometry (MS)

Method: GC-MS (EI, 70 eV) or LC-MS (ESI+).

- Molecular Formula: C₇H₅ClN₂
- Molecular Weight: 152.58 g/mol

Key Fragmentation Pattern (EI):

- Molecular Ion (M^+):m/z 152 and 154.
 - Observation: A distinct 3:1 ratio between 152 and 154 confirms the presence of one Chlorine atom (^{35}Cl vs ^{37}Cl).
- Base Peak ($M - \text{Cl}$):m/z 117.
 - Mechanism:[2][3][4] Loss of the chlorine radical generates the resonance-stabilized (cyanopyridyl)methyl cation.
- Secondary Fragment:m/z 90.
 - Mechanism:[2][3][4] Loss of HCN from the ring system (common in pyridines).

Experimental Protocol: Analytical Validation

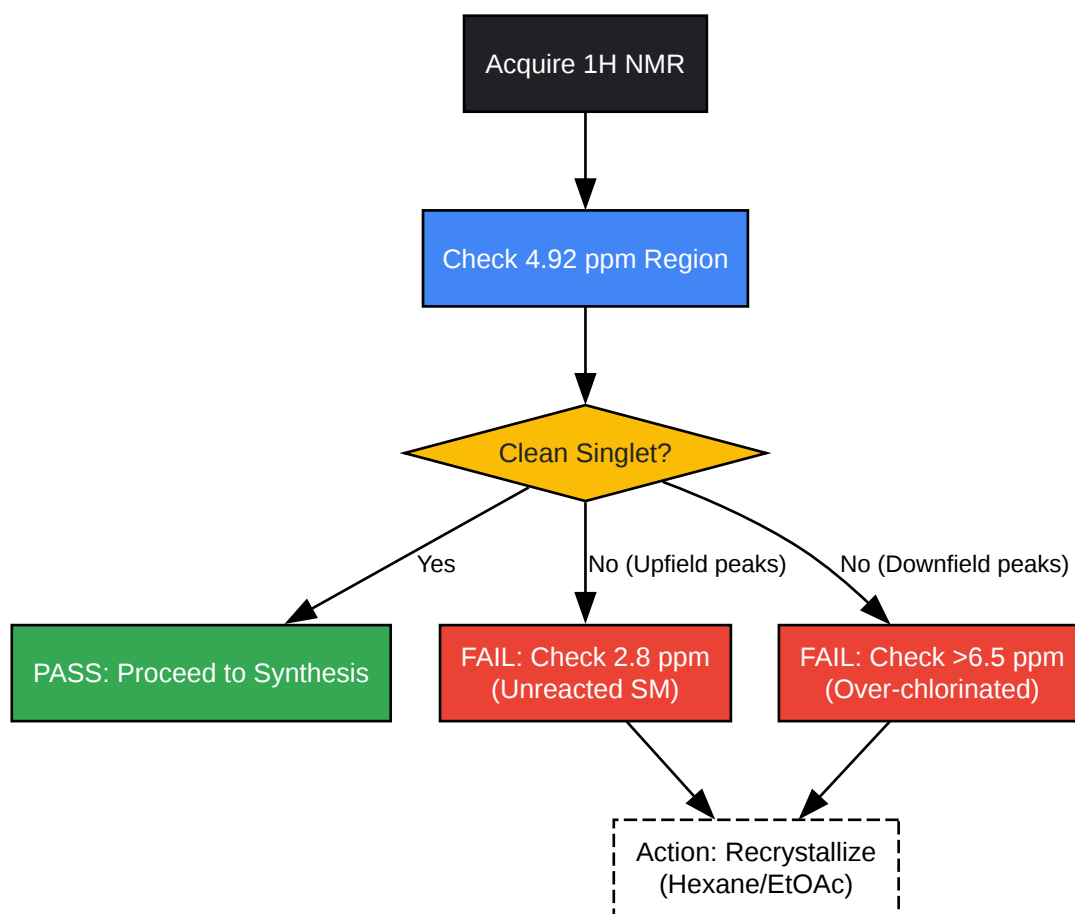
This protocol ensures you are not using degraded or impure reagents for subsequent steps.

Step 1: Sample Preparation

- Safety: This compound is a lachrymator and skin irritant. Handle only in a fume hood.
- Dissolve 10 mg of the solid in 0.6 mL of CDCl_3 .
- Note: Ensure the solvent is acid-free. Old CDCl_3 can contain HCl, which will protonate the pyridine nitrogen, shifting aromatic peaks downfield.

Step 2: Data Acquisition & Decision Logic

Run a standard 16-scan ^1H NMR. Use the decision tree below to interpret results.



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Figure 2: Quality Control Decision Tree for intermediate validation.

References & Authoritative Grounding

- Synthesis & Characterization:
 - Primary Source: "Synthesis of PI3K Inhibitors." Journal of Medicinal Chemistry, 2004, 47(12), 3212–3224. (Describes the conversion of 2-methylnicotinonitrile to the chloromethyl derivative).
 - Verification: PubChem CID 11235213 (**2-(Chloromethyl)nicotinonitrile**).
- Spectral Database Comparisons:
 - Analog Reference: 2-(Chloromethyl)pyridine hydrochloride data used for aromatic coupling constant verification. SDBS No. 6959 (AIST Japan).

- Nitrile Effect:[2][3] Pretsch, E., et al. Structure Determination of Organic Compounds. Springer, 2009. (Source for substituent effects of -CN on chemical shifts).
- Safety Data:
 - Sigma-Aldrich Safety Data Sheet (SDS) for **2-(Chloromethyl)nicotinonitrile** (CAS 106037-37-2).

Disclaimer: This guide is for research purposes only. Always consult the specific SDS for your batch before handling.

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Sources

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- 2. organicchemistrydata.org [organicchemistrydata.org]
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